

Key suppliers and purity grades for Sodium ionophore VIII

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Sodium ionophore VIII

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An In-Depth Technical Guide to Sodium Ionophore VIII

For researchers, scientists, and professionals in drug development, understanding the tools available for modulating and measuring ion concentrations is paramount. **Sodium Ionophore VIII** is a specialized chemical tool used to selectively transport sodium ions across lipid membranes. This guide provides a comprehensive overview of its key suppliers, purity grades, and detailed experimental applications, presenting quantitative data in accessible formats and visualizing complex processes.

Core Properties and Identification

Sodium Ionophore VIII, identified by the CAS number 174752-42-2, is chemically known as bis(1,4,7,10-tetraoxacyclododec-2-ylmethyl) 2,2-didodecylpropanedioate.^[1] Its structure allows it to form a stable complex with sodium ions, facilitating their movement across hydrophobic barriers such as cell membranes.

Property	Value
CAS Number	174752-42-2[1]
Molecular Formula	C45H84O12[2]
Molecular Weight	817.14 g/mol [1]
IUPAC Name	bis(1,4,7,10-tetraoxacyclododec-2-ylmethyl) 2,2-didodecylpropanedioate[1]

Key Suppliers and Purity Grades

A crucial aspect for reproducible research is the quality and purity of the reagents. The following table summarizes the known suppliers of **Sodium Ionophore VIII** and the available purity grades based on currently available information. Researchers are advised to request certificates of analysis from suppliers for the most up-to-date and lot-specific purity data.

Supplier	Purity Grade	Notes
Alfa Chemistry	96%	-
LEAP CHEM CO., LTD.	Not specified	Offers the product for research, development, and production.[2]
Shaanxi Dideu Medichem Co. Ltd.	99% (Industrial Grade)	-

Experimental Protocols and Applications

The primary application of **Sodium Ionophore VIII** is in the creation of sodium-selective electrodes. However, its ability to alter intracellular sodium concentrations also opens avenues for its use in various biological studies, including neuroscience and cardiovascular research.

Preparation of a Sodium-Selective Electrode Membrane

This protocol is adapted from recommendations for creating a potentiometric sensor to measure sodium ion activity.

Materials:

- **Sodium Ionophore VIII**
- Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (NaTFPB)
- 2-Nitrophenyl octyl ether (NPOE)
- Poly(vinyl chloride) (PVC), high molecular weight

Membrane Composition:

Component	Percentage by Weight
Sodium Ionophore VIII	0.6%
Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (NaTFPB)	69.0%
2-Nitrophenyl octyl ether (NPOE)	27.6%
Poly(vinyl chloride) (PVC)	As needed to complete the membrane

Procedure:

- Dissolve the appropriate amounts of **Sodium Ionophore VIII**, NaTFPB, and NPOE in a suitable solvent, such as tetrahydrofuran (THF).
- Add the PVC to the mixture and stir until it is completely dissolved, and the solution is homogeneous.
- Cast the membrane by pouring the solution into a glass ring on a glass plate and allowing the solvent to evaporate slowly over 24-48 hours.
- Once the membrane is formed, it can be cut to the desired size and incorporated into an electrode body.
- The electrode should be conditioned in a 0.01 M NaCl solution before use.

General Protocol for Altering Intracellular Sodium Concentration for In Vitro Studies

This is a generalized protocol that can be adapted for various cell-based assays to study the effects of increased intracellular sodium.

Materials:

- **Sodium Ionophore VIII**
- Dimethyl sulfoxide (DMSO)
- Cell culture medium appropriate for the cell line
- Fluorescent sodium indicator (e.g., Sodium Green, SBFI)
- Cells of interest cultured on a suitable plate or coverslip

Procedure:

- Prepare a stock solution of **Sodium Ionophore VIII**: Dissolve **Sodium Ionophore VIII** in high-quality, anhydrous DMSO to create a concentrated stock solution (e.g., 1-10 mM). Store the stock solution at -20°C.
- Cell Loading with Sodium Indicator (Optional): If measuring intracellular sodium is desired, load the cells with a sodium-sensitive fluorescent dye according to the manufacturer's protocol. This typically involves incubating the cells with the AM ester form of the dye.^{[3][4]}
- Prepare Working Solution: Dilute the **Sodium Ionophore VIII** stock solution in the appropriate cell culture medium or physiological buffer to the desired final concentration. The optimal concentration will need to be determined empirically for each cell type and experimental question but typically ranges from 1-10 µM.
- Application to Cells: Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Sodium Ionophore VIII**.

- Incubation: Incubate the cells for the desired period to allow the ionophore to incorporate into the cell membrane and facilitate sodium influx. The incubation time will vary depending on the experimental goals.
- Measurement: Proceed with the downstream experimental measurements, which could include fluorescence microscopy to measure intracellular sodium, electrophysiological recordings, or assays for cell viability, signaling pathway activation, or gene expression.

Calibration (for fluorescence measurements): To quantify intracellular sodium concentrations, a calibration curve should be generated at the end of the experiment. This is typically achieved by using a combination of ionophores (e.g., gramicidin and monensin) to equilibrate the intracellular and extracellular sodium concentrations across a range of known extracellular sodium concentrations.[5]

Visualizing Ionophore Function and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the mechanism of ionophore action and a typical experimental workflow for studying its effects.

Mechanism of **Sodium Ionophore VIII** Action
Workflow for Cell-Based Assays

Potential Areas of Investigation

The ability to manipulate intracellular sodium levels with **Sodium Ionophore VIII** is relevant to several areas of biological research:

- Neuroscience: Intracellular sodium dynamics are crucial for neuronal excitability and synaptic transmission.[6] Altering these dynamics can help elucidate the role of sodium in processes like action potential generation and neurotransmitter release.
- Cardiovascular Physiology: In cardiac myocytes, intracellular sodium concentration is a key regulator of contractility and electrical activity through its influence on the sodium-calcium exchanger.[7] Studies on cardiac sodium storage and its role in heart failure are an active area of research.[5]

- Cellular Homeostasis and Disease: Dysregulation of sodium homeostasis is implicated in various pathological conditions. Ionophores can be used to model these conditions in vitro to study the downstream consequences on cell signaling, metabolism, and viability.

This guide provides a foundational understanding of **Sodium Ionophore VIII** for researchers. As with any experimental tool, careful optimization and validation are necessary for obtaining reliable and meaningful results.

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- To cite this document: BenchChem. [Key suppliers and purity grades for Sodium ionophore VIII]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062087#key-suppliers-and-purity-grades-for-sodium-ionophore-viii]

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